

Essential Safety and Logistics for Handling Soda Lime

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Compound of Interest

Compound Name: Soda lime

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **soda lime**, a common laboratory reagent. Adherence to these procedural steps will minimize risks and ensure safe operational and disposal practices.

Soda lime is a mixture of calcium hydroxide and sodium hydroxide, and it is corrosive.[1][2] It can cause severe skin burns, eye damage, and respiratory irritation.[3][4] Therefore, proper handling and the use of appropriate personal protective equipment (PPE) are crucial.

Personal Protective Equipment (PPE)

When handling **soda lime**, it is imperative to use the following personal protective equipment to prevent contact and exposure:

- **Eye and Face Protection:** Chemical safety goggles with side shields are mandatory.[3][5] In situations where splashing is possible, a full face shield should also be worn.[5]
- **Skin Protection:** Wear impervious protective clothing to prevent skin contact.[5] This includes a lab coat, apron, or coveralls, as well as long rubber boots.[5] Chemical-resistant gloves (e.g., rubber) are required.
- **Respiratory Protection:** A system of local and/or general exhaust is recommended to keep employee exposures below the Airborne Exposure Limits.[5][6] If dust formation is

unavoidable or if exposure limits are exceeded, a NIOSH-approved full-facepiece particulate respirator (N100 filters) should be used.[5]

Occupational Exposure Limits

Workplace exposure to the components of **soda lime** should not exceed the limits established by regulatory bodies.

Component	CAS No.	OSHA PEL	ACGIH TLV	NIOSH REL
Calcium Hydroxide	1305-62-0	15 mg/m ³ (total dust), 5 mg/m ³ (respirable fraction) TWA[6]	5 mg/m ³ (TWA) [6]	5 mg/m ³ (TWA)
Sodium Hydroxide	1310-73-2	2 mg/m ³ (Ceiling) [6]	2 mg/m ³ (Ceiling) [6]	2 mg/m ³ (Ceiling)
Potassium Hydroxide	1310-58-3	-	2 mg/m ³ (Ceiling) [6]	2 mg/m ³ (Ceiling)

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **soda lime** and ensuring a safe laboratory environment.

- Handling:
 - Ensure adequate ventilation in the handling area.[7]
 - Avoid generating dust.[7] Use a method that does not generate dust when picking up spills.[5]
 - Do not breathe dust.[3][4]
 - Avoid contact with skin, eyes, and clothing.[3][8]

- Wash hands thoroughly after handling.[3][7]
- Storage:
 - Store in a tightly closed container.[3][6][7]
 - Keep in a cool, dry, well-ventilated area.[5][6][7]
 - Protect from moisture and air.[7][8][9]
 - Isolate from incompatible substances such as strong acids.[6][7]

Spill and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary.

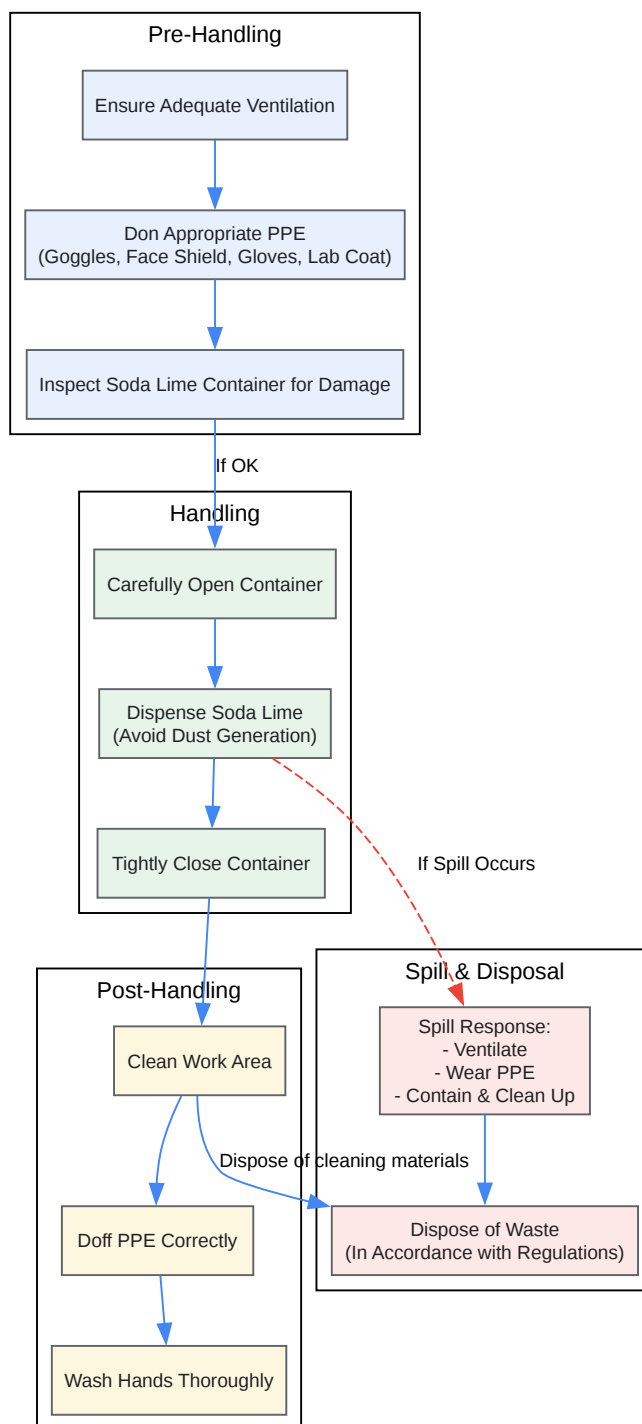
- Spill Response:
 - Ventilate the area of the leak or spill.[5]
 - Wear appropriate personal protective equipment as specified in the PPE section.[5]
 - For solid spills, carefully sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[7][8] Avoid generating dust.[5][7]
 - Do not flush caustic residues to the sewer.[5]
 - Residues can be diluted with water and neutralized with a dilute acid such as acetic or hydrochloric acid.[5] The neutralized residue should then be absorbed on an inert substance like clay or vermiculite and placed in a suitable container for disposal.[5]
- Disposal:
 - Dispose of unused **soda lime** and its container in accordance with federal, state, and local regulations.[5][6]
 - Whatever cannot be saved for recovery or recycling should be managed in an appropriate and approved waste disposal facility.[6]

- Contamination of the product may change the waste management options.[6]

Soda Lime Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **soda lime**, from preparation to disposal.

Soda Lime Handling Workflow



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A flowchart outlining the safe handling of **soda lime**.

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